

safe handling and storage procedures for 2-isopropylpentanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Isopropylpentanoic acid

Cat. No.: B026954

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Application Notes and Protocols for 2-Isopropylpentanoic Acid

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and disposal of **2-isopropylpentanoic acid** (CAS No. 62391-99-5) in a research laboratory environment. Adherence to these protocols is crucial for maintaining a safe laboratory environment and ensuring the integrity of research materials.

Substance Identification and Properties

Property	Value	Reference
Chemical Name	2-Isopropylpentanoic acid	[1]
Synonyms	Valproic Acid EP Impurity C, (2RS)-2-(1-Methylethyl)pentanoic acid	[2]
CAS Number	62391-99-5	[1]
Molecular Formula	C8H16O2	[1]
Molecular Weight	144.21 g/mol	[1]
Physical State	Not specified, handle as a potential liquid or solid	
Storage Temperature	2 - 8 °C	[1]

Hazard Identification and Classification

According to the available Safety Data Sheet (SDS), **2-isopropylpentanoic acid** is not classified as a hazardous substance or mixture under Regulation (EC) No 1272/2008.[1] However, as a good laboratory practice, all chemicals should be handled with a degree of caution. The toxicological properties of this specific compound have not been thoroughly investigated.[1]

Personal Protective Equipment (PPE)

A standard laboratory PPE protocol should be followed when handling **2-isopropylpentanoic acid**.

PPE	Specification
Eye Protection	Safety glasses or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Not generally required under normal use with adequate ventilation. If dusts or aerosols are generated, use a NIOSH-approved respirator.

Safe Handling Procedures

4.1. General Handling

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling larger quantities or if there is a potential for aerosol or dust generation.[\[1\]](#)
- Avoid contact with skin and eyes.
- Avoid inhalation of any vapors, mists, or dust.[\[1\]](#)
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.[\[1\]](#)

4.2. Experimental Protocol: Weighing and Solution Preparation

- Ensure all necessary PPE is donned correctly.
- Perform weighing operations in a ventilated enclosure or a fume hood to minimize potential inhalation exposure.
- If the substance is a solid, handle it gently to avoid creating dust.
- To prepare a solution, slowly add the **2-isopropylpentanoic acid** to the desired solvent in a suitable container within a fume hood.

- Stir the mixture until the substance is fully dissolved.
- Label the prepared solution clearly with the chemical name, concentration, date, and your initials.

Storage Procedures

Proper storage is essential to maintain the quality of **2-isopropylpentanoic acid** and to prevent accidents.

Storage Condition	Requirement
Temperature	Store in a cool place, with a recommended temperature of 2 - 8 °C.[1]
Container	Keep in a tightly closed, suitable container.[1]
Location	Store in a dry and well-ventilated place.[1]
Incompatibilities	While specific incompatibilities for 2-isopropylpentanoic acid are not detailed, as a general precaution for carboxylic acids, store separately from strong bases, strong oxidizing agents, and reducing agents.

Accidental Release and First Aid Measures

6.1. Accidental Release

- Spill: In case of a spill, sweep up and shovel the material.[1] Avoid generating dust.[1]
- Containment: Place the spilled material into a suitable, closed container for disposal.[1]
- Ventilation: Ensure adequate ventilation in the area of the spill.

6.2. First Aid

Exposure Route	First Aid Protocol
Inhalation	If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1]
Skin Contact	In case of skin contact, wash off with soap and plenty of water.[1]
Eye Contact	In case of eye contact, flush eyes with water as a precaution.
Ingestion	If swallowed, rinse mouth with water. Never give anything by mouth to an unconscious person.[1]

Disposal Procedures

Dispose of **2-isopropylpentanoic acid** and its containers in accordance with local, state, and federal regulations.

7.1. Waste Collection

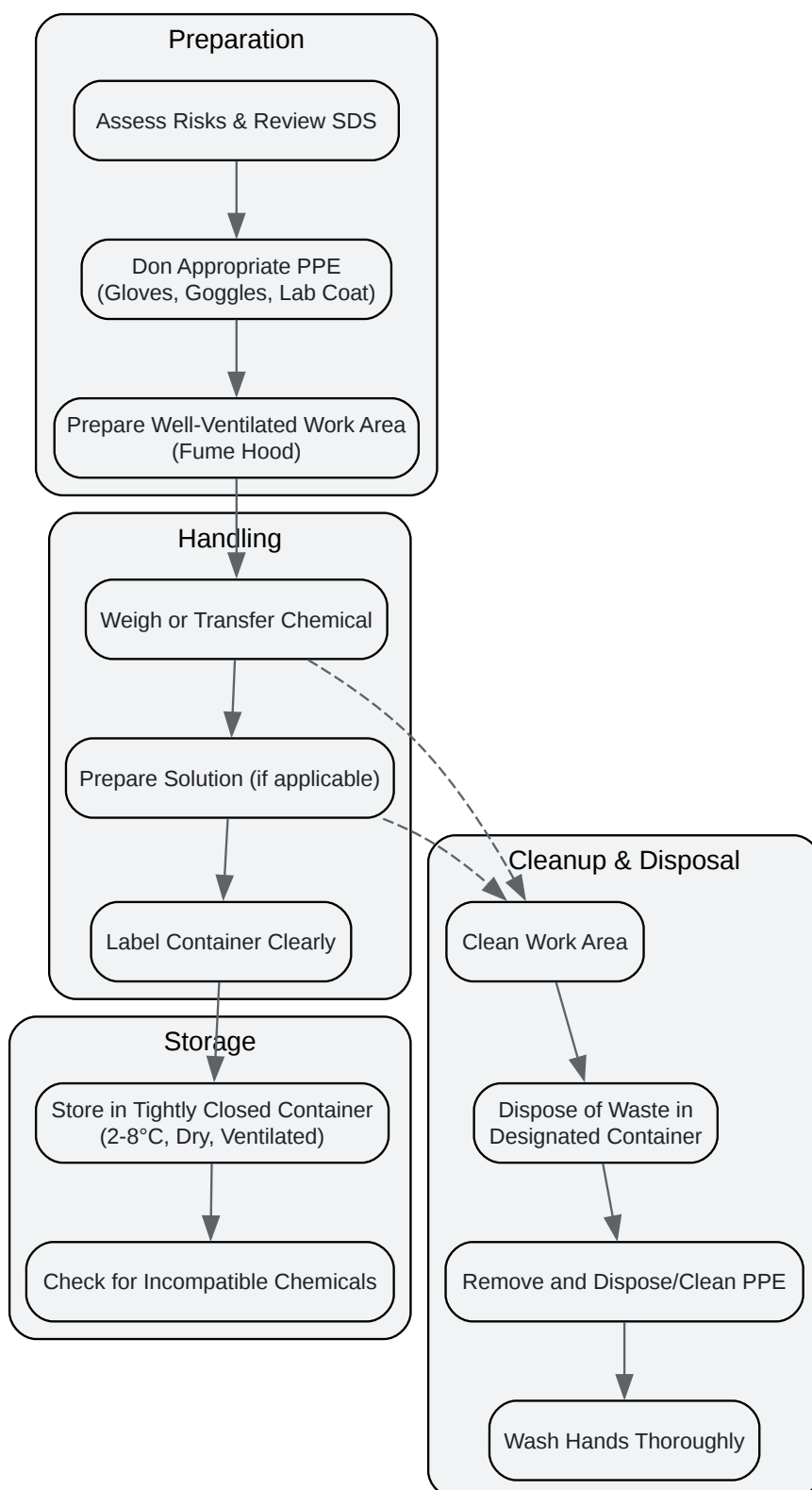
- Collect waste **2-isopropylpentanoic acid** and any contaminated materials in a designated, properly labeled, and sealed container.

7.2. Disposal Protocol

- Non-Recyclable Solutions: Offer surplus and non-recyclable solutions to a licensed disposal company.[1]
- Laboratory Scale Disposal of Carboxylic Acids (General Guidance):
 - For small quantities of simple carboxylic acids, neutralization with a suitable base (e.g., sodium bicarbonate) to a pH between 5.5 and 9.0 may be permissible for drain disposal, followed by flushing with a large volume of water.[3]
 - However, given that the specific properties of **2-isopropylpentanoic acid** have not been fully investigated, it is more prudent to treat it as chemical waste.

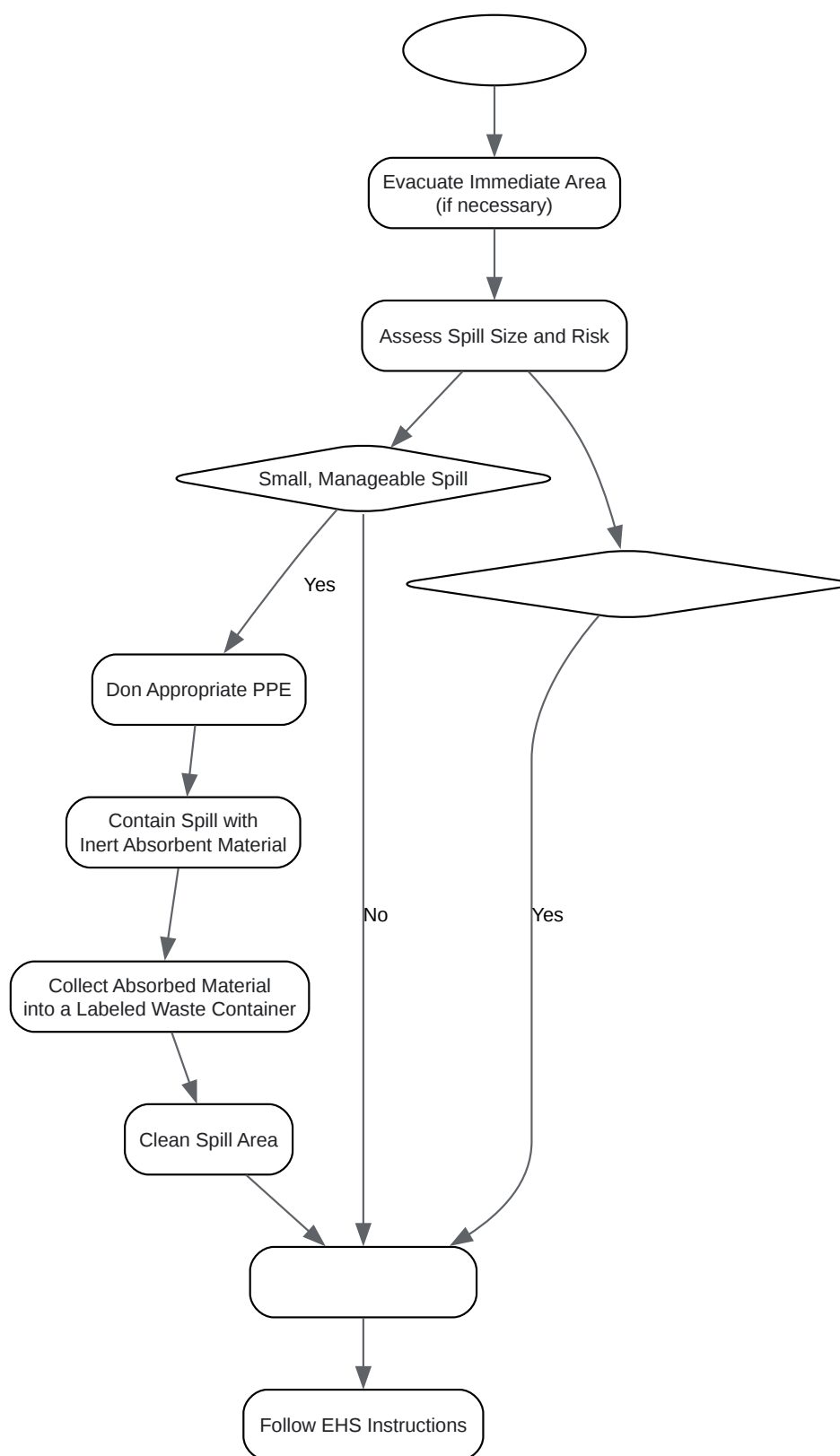
- Recommended Protocol: Collect all waste containing **2-isopropylpentanoic acid** in a designated hazardous waste container and arrange for pickup by your institution's environmental health and safety (EHS) department or a licensed waste disposal service.

Diagrams



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Caption: Workflow for Safe Handling of **2-Isopropylpentanoic Acid**.



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Caption: Spill Response Protocol for **2-Isopropylpentanoic Acid**.

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- To cite this document: BenchChem. [safe handling and storage procedures for 2-isopropylpentanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b026954#safe-handling-and-storage-procedures-for-2-isopropylpentanoic-acid>]

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